

# The Synthesis and Manufacture of C.I. 15850:1: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Red 7

Cat. No.: B1170729

[Get Quote](#)

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction: C.I. 15850:1, also known as Pigment Red 57:1 or D&C Red No. 7, is a synthetically produced monoazo color additive widely utilized in the cosmetic, pharmaceutical, and food industries.[1][2] It is the calcium salt of 3-hydroxy-4-[(4-methyl-2-sulphophenyl)azo]-2-naphthalenecarboxylic acid.[3] Renowned for its vibrant red hue and excellent stability, C.I. 15850:1 is a key component in a vast array of products, including lipsticks, nail lacquers, face makeup, and various personal care items.[4][5] Its manufacturing process involves a classic example of azo coupling, a fundamental reaction in the chemistry of synthetic dyes. This technical guide provides a comprehensive overview of the synthesis and manufacturing of C.I. 15850:1, detailing the chemical reactions, experimental protocols, and quality control parameters crucial for its production.

## Synthesis and Manufacturing Process

The industrial production of C.I. 15850:1 is a multi-step process that begins with the diazotization of an aromatic amine, followed by a coupling reaction with a naphthol derivative, and concludes with the formation of an insoluble calcium salt, a process known as "laking." The key raw materials for this synthesis are 2-amino-5-methylbenzenesulfonic acid (commonly known as 4B acid) and 3-hydroxy-2-naphthoic acid (BON acid).

The overall synthesis can be broken down into three primary stages:

- **Diazotization of 4B Acid:** In this initial step, 4B acid is treated with sodium nitrite in the presence of a strong mineral acid, typically hydrochloric acid, at a low temperature. This reaction converts the primary aromatic amine group of the 4B acid into a highly reactive diazonium salt. Precise temperature and pH control are critical during this stage to ensure the stability of the diazonium salt and prevent unwanted side reactions.
- **Azo Coupling:** The freshly prepared diazonium salt is then reacted with 3-hydroxy-2-naphthoic acid (BON acid) in an alkaline solution. This electrophilic substitution reaction, known as azo coupling, forms the soluble sodium salt of the azo dye. The molar ratio of the reactants is a critical parameter that must be carefully controlled to achieve a high reaction yield and minimize the formation of impurities.
- **Laking:** The final step involves the conversion of the water-soluble sodium salt of the azo dye into the water-insoluble calcium salt. This is achieved by adding a solution of a calcium salt, typically calcium chloride, to the reaction mixture. The resulting precipitate, C.I. 15850:1, is then filtered, washed extensively with water to remove any residual salts and impurities, and finally dried to yield the finished pigment.<sup>[4]</sup>

## Experimental Protocols

The following section details a representative laboratory-scale protocol for the synthesis of C.I. 15850:1.

### Materials:

- 2-Amino-5-methylbenzenesulfonic acid (4B acid)
- Sodium hydroxide (NaOH)
- Sodium nitrite ( $\text{NaNO}_2$ )
- Hydrochloric acid (HCl)
- 3-Hydroxy-2-naphthoic acid (BON acid)
- Calcium chloride ( $\text{CaCl}_2$ )
- Deionized water

## Procedure:

### 1. Preparation of the Diazo Component (Diazotization):

- A suspension of 4B acid is prepared in water.
- The suspension is cooled to below 5°C in an ice bath.
- Concentrated hydrochloric acid is added to the suspension, and the pH is adjusted to a range of 1-2.
- A solution of sodium nitrite in water is then added slowly to the 4B acid suspension while maintaining the temperature below 5°C and stirring continuously.
- The reaction mixture is stirred for an additional period at this low temperature to ensure complete diazotization.

### 2. Preparation of the Coupling Component:

- In a separate vessel, 3-hydroxy-2-naphthoic acid (BON acid) is dissolved in an aqueous solution of sodium hydroxide to form the sodium salt.

### 3. Azo Coupling Reaction:

- The cold diazonium salt solution is slowly added to the solution of the BON acid salt with vigorous stirring.
- The temperature of the reaction mixture is maintained at a low level initially and then allowed to rise to room temperature.
- The pH of the coupling reaction is carefully controlled and adjusted as necessary, typically to an alkaline pH.
- The mixture is stirred for several hours at room temperature to ensure the completion of the coupling reaction. The absence of excess diazonium salt can be checked using an H-acid spot test.<sup>[4]</sup>

### 4. Laking Process:

- An aqueous solution of calcium chloride is added to the solution of the sodium salt of the azo dye.
- The mixture is stirred to facilitate the precipitation of the insoluble calcium salt (C.I. 15850:1).
- The temperature may be raised during this step to promote complete precipitation.

### 5. Isolation and Purification:

- The precipitated pigment is collected by filtration.
- The filter cake is washed thoroughly with deionized water to remove any soluble impurities and by-products.
- The purified pigment is then dried in an oven at a controlled temperature until a constant weight is achieved.

## Quantitative Data

The quality and purity of C.I. 15850:1 are critical for its intended applications. The following tables summarize key quantitative parameters and specifications for the final product.

Table 1: Typical Physical and Chemical Properties

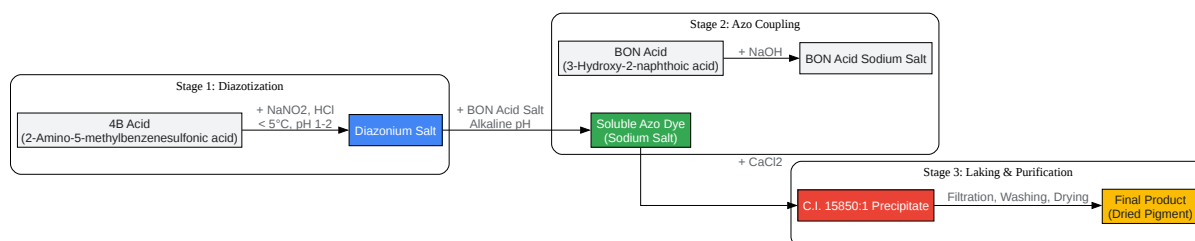
Property	Specification
Appearance	Red Powder
Pure Dye Content	60.0 - 70.0%
Volatile Matter at 105°C	≤ 3.0%
Water Soluble Matter	Varies by grade
Ether Extractable Matter	≤ 0.2%
Residue on 325 Mesh	≤ 1.0%

Table 2: Regulatory Specifications for Intermediates and Subsidiary Colors (UPLC Analysis)

Analyte	Specification Limit (% by weight)
2-Amino-5-methylbenzenesulfonic acid, calcium salt	≤ 0.2%
3-Hydroxy-2-naphthalenecarboxylic acid, calcium salt	≤ 0.4%
Un sulfonated Subsidiary Color	Varies by regulatory body
4-Methyl Sudan I	Varies by regulatory body

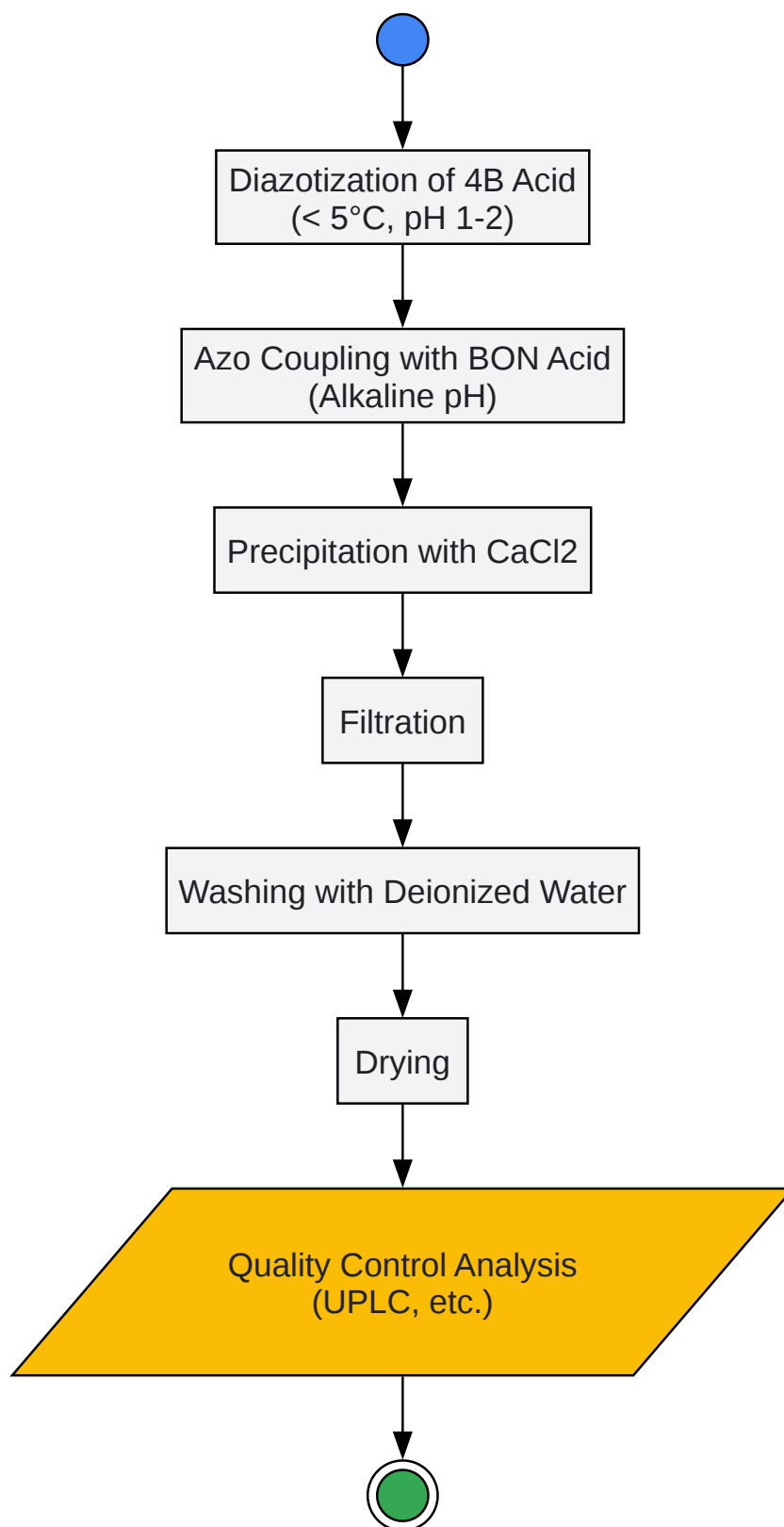
Note: The U.S. Food and Drug Administration (FDA) employs ultra-performance liquid chromatography (UPLC) for the batch certification of D&C Red No. 7 to ensure it meets published specifications for manufacturing intermediates and subsidiary colors.

## Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Synthetic pathway of C.I. 15850:1.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [journal.kci.go.kr](http://journal.kci.go.kr) [[journal.kci.go.kr](http://journal.kci.go.kr)]
- 2. [health.ec.europa.eu](http://health.ec.europa.eu) [[health.ec.europa.eu](http://health.ec.europa.eu)]
- 3. [sdc.org.uk](http://sdc.org.uk) [[sdc.org.uk](http://sdc.org.uk)]
- 4. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 5. Pigment red 57 | 5858-81-1 | Benchchem [[benchchem.com](http://benchchem.com)]
- To cite this document: BenchChem. [The Synthesis and Manufacture of C.I. 15850:1: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1170729#synthesis-and-manufacturing-of-ci-15850-1>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)